

Application Notes and Protocols for CAY10621: Long-Term Storage and Stability

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Compound of Interest

Compound Name: CAY10621

Cat. No.: B7852680

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the long-term storage, stability, and handling of **CAY10621**, a selective inhibitor of sphingosine kinase 1 (SPHK1). Adherence to these protocols is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Introduction to CAY10621

CAY10621, also known as SKI 5C, is a potent and selective inhibitor of sphingosine kinase 1 (SPHK1) with an IC_{50} of 3.3 μ M.^{[1][2][3][4][5]} It demonstrates selectivity for SPHK1 over SPHK2 and PKC.^{[1][4]} By inhibiting SPHK1, **CAY10621** blocks the phosphorylation of sphingosine to form sphingosine-1-phosphate (S1P), a critical signaling lipid involved in various cellular processes, including cell growth, proliferation, and survival. This makes **CAY10621** a valuable tool for studying the roles of SPHK1 and S1P in cancer and inflammatory diseases.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **CAY10621** is presented in the table below.

Property	Value
Formal Name	(4S)-2,2-dimethyl-4-(1-oxo-2-hexadecyn-1-yl)-3-oxazolidinecarboxylic acid, 1,1-dimethylethyl ester[1]
Synonyms	SKI 5C, SPHK1 Inhibitor 5C[1][6][7]
CAS Number	120005-55-2[1][2][6][7]
Molecular Formula	C ₂₆ H ₄₅ NO ₄ [1][6][7]
Formula Weight	435.6 g/mol [1][6]
Purity	≥98%[1][6][7]
Formulation	A solution in methyl acetate[1][6]
Solubility	DMF: 3 mg/mL, DMSO: 2 mg/mL, Ethanol: 2.5 mg/mL[1][4][8]

Long-Term Storage and Stability

Proper storage is essential to maintain the stability and activity of **CAY10621**. The following table summarizes the recommended storage conditions and stability information.

Parameter	Recommendation
Storage Temperature	-20°C[1]
Long-Term Stability	≥ 2 years at -20°C[1]
Shipping Conditions	Room temperature in the continental US; may vary elsewhere[1][2]

Note: For stock solutions, it is recommended to store them at -80°C for use within 6 months, or at -20°C for use within 1 month.[4] Avoid repeated freeze-thaw cycles by preparing aliquots.[4]

Experimental Protocols

Protocol for Preparation of Stock Solutions

Materials:

- **CAY10621** in methyl acetate
- Anhydrous dimethyl sulfoxide (DMSO) or other desired solvent (DMF, Ethanol)
- Inert gas (e.g., argon or nitrogen)
- Sterile, amber glass vials or polypropylene tubes

Procedure:

- Equilibrate the **CAY10621** vial to room temperature before opening.
- Under a stream of inert gas, carefully evaporate the methyl acetate solvent.
- Add the desired volume of anhydrous DMSO (or other solvent) to the vial to achieve the target concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly to ensure complete dissolution. Gentle warming (37°C) and sonication can be used to aid dissolution if necessary.
- For long-term storage, dispense the stock solution into smaller, single-use aliquots in amber glass vials or polypropylene tubes.
- Store the aliquots at -20°C or -80°C.

Protocol for Assessing Long-Term Stability

This protocol outlines a general method for researchers to independently verify the long-term stability of **CAY10621** under their specific laboratory conditions.

Objective: To determine the degradation of **CAY10621** over time under various storage conditions.

Materials:

- Aliquots of **CAY10621** stock solution (e.g., in DMSO)

- Storage environments: -20°C freezer, 4°C refrigerator, room temperature (20-25°C) benchtop
- High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) system
- Appropriate column (e.g., C18) and mobile phases

Procedure:

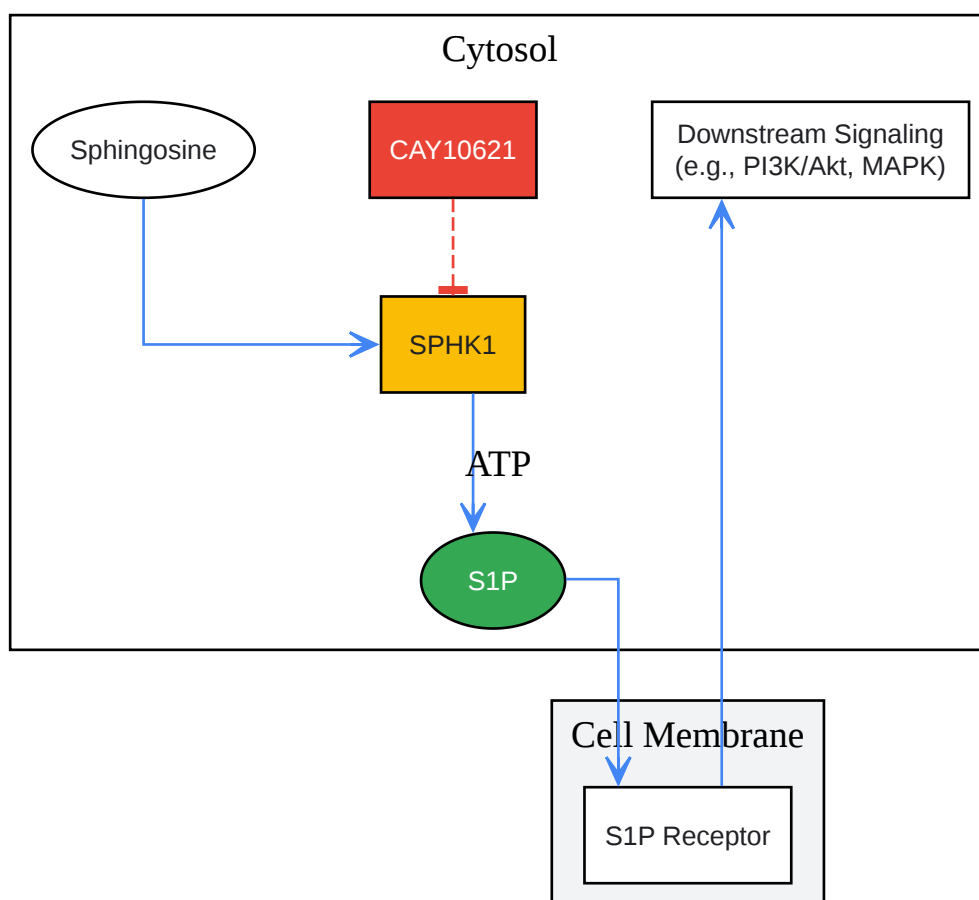
- Time Point Zero (T=0):
 - Thaw one aliquot of the **CAY10621** stock solution.
 - Analyze the sample by HPLC or LC-MS to determine the initial purity and concentration. This will serve as the baseline.
 - Record the peak area and retention time of the intact **CAY10621**.
- Sample Storage:
 - Place aliquots of the stock solution in the different storage environments: -20°C, 4°C, and room temperature. Protect samples from light.
- Subsequent Time Points (e.g., 1, 3, 6, 12, 24 months):
 - At each designated time point, retrieve one aliquot from each storage condition.
 - Allow the samples to equilibrate to room temperature.
 - Analyze the samples by HPLC or LC-MS using the same method as for the T=0 sample.
- Data Analysis:
 - Compare the chromatograms from each time point and storage condition to the T=0 baseline.
 - Calculate the percentage of **CAY10621** remaining by comparing the peak area of the parent compound to the initial peak area.

- Look for the appearance of new peaks, which may indicate degradation products.

Expected Outcome: Based on supplier data, samples stored at -20°C are expected to show minimal to no degradation over a 2-year period.[1] Samples stored at higher temperatures (4°C and room temperature) may exhibit varying degrees of degradation.

Visualizations

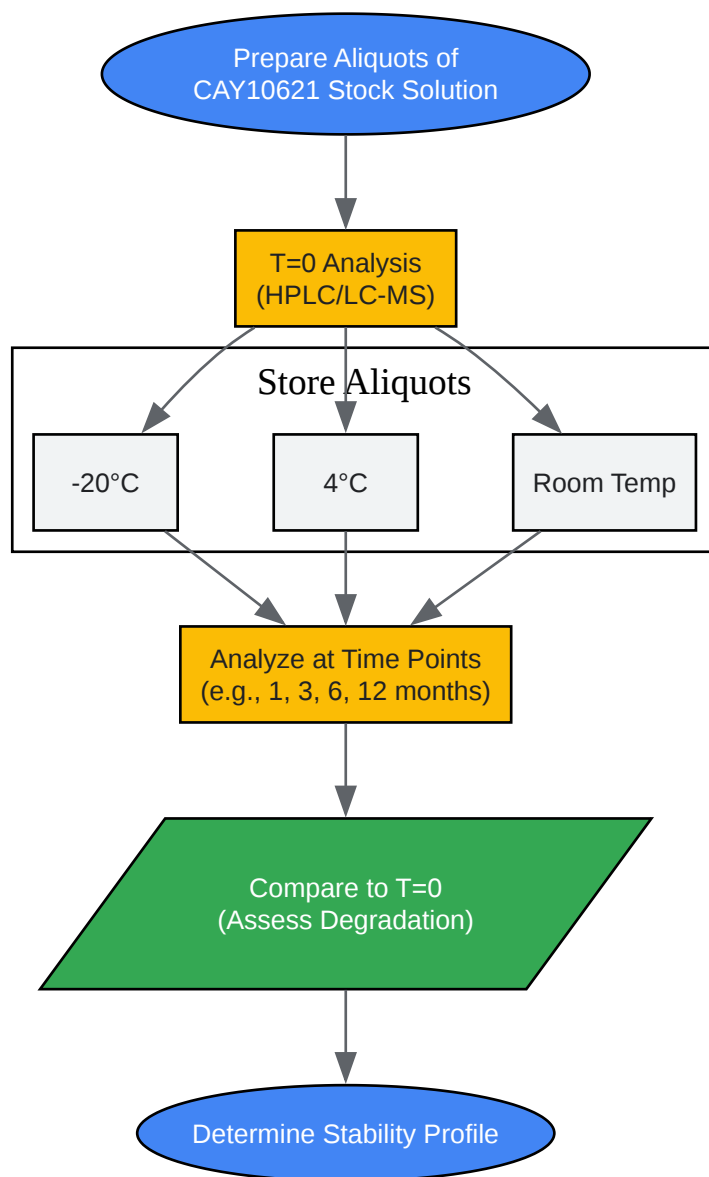
Signaling Pathway of SPHK1 Inhibition by CAY10621



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Caption: **CAY10621** inhibits SPHK1, blocking S1P production.

Experimental Workflow for Stability Assessment



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Caption: Workflow for assessing **CAY10621** stability over time.

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